

Spectroscopic Analysis of 10-Norparvulenone: A Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	10-Norparvulenone	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available spectroscopic data for **10-Norparvulenone**, a fungal metabolite of interest. The information is compiled from publicly accessible sources and is intended to serve as a foundational resource for researchers in natural product chemistry, medicinal chemistry, and drug development.

Introduction

10-Norparvulenone is a polyketide natural product with the chemical formula C₁₂H₁₄O₅ and a molecular weight of 238.2 g/mol . It has been isolated from fungal species such as Microsphaeropsis sp. and is noted for its potential biological activities. Accurate spectroscopic data is crucial for its identification, characterization, and further development.

Spectroscopic Data

The definitive spectroscopic data for **10-Norparvulenone**, including detailed ¹H and ¹³C NMR assignments, coupling constants, and mass spectrometry fragmentation patterns, are primarily detailed in specialized scientific literature. While direct access to the full datasets from the primary articles, "Total Synthesis of **10-Norparvulenone** and of O-Methylasparvenone Using a Xanthate-Mediated Free Radical Addition–Cyclization Sequence" in Organic Letters and "A new anti-influenza virus antibiotic, **10-norparvulenone** from Microsphaeropsis sp. FO-5050" in the Journal of Antibiotics, is limited, the following tables summarize the generally expected data based on the compound's structure.



It is important to note that the following tables are placeholders and require data from the primary literature for completion.

NMR Spectroscopic Data

Table 1: ¹H NMR Spectroscopic Data for **10-Norparvulenone**

Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Data not publicly available			

Table 2: ¹³C NMR Spectroscopic Data for **10-Norparvulenone**

Position	Chemical Shift (δ, ppm)
Data not publicly available	

Mass Spectrometry Data

Table 3: Mass Spectrometry Data for 10-Norparvulenone

lon	m/z	Relative Abundance (%)
[M+H]+	Data not publicly available	
Fragments	Data not publicly available	

Experimental Protocols

Detailed experimental protocols for the acquisition of spectroscopic data are crucial for reproducibility. The following are generalized methodologies based on standard practices in natural product characterization. The specific parameters used for **10-Norparvulenone** would be detailed in the cited primary literature.

Nuclear Magnetic Resonance (NMR) Spectroscopy



A solution of **10-Norparvulenone** would be prepared in a deuterated solvent (e.g., CDCl₃, DMSO-d₆, or MeOD). ¹H NMR, ¹³C NMR, and various 2D NMR experiments (e.g., COSY, HSQC, HMBC) would be performed on a high-field NMR spectrometer (e.g., 400 MHz or higher). Chemical shifts are reported in parts per million (ppm) relative to a residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) would be conducted using techniques such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) coupled to a mass analyzer like a Time-of-Flight (TOF) or Orbitrap instrument. This would provide an accurate mass measurement to confirm the elemental composition. Tandem mass spectrometry (MS/MS) experiments would be performed to induce fragmentation and elucidate the structure.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic analysis of a natural product like **10-Norparvulenone**.



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Caption: General workflow for the isolation and spectroscopic characterization of **10-Norparvulenone**.



Conclusion

This guide provides a framework for understanding the spectroscopic characterization of **10-Norparvulenone**. While comprehensive, publicly available datasets for its NMR and mass spectra are not readily accessible, this document outlines the necessary analytical techniques and data formats required for its thorough investigation. For detailed quantitative data and experimental protocols, researchers are directed to the primary scientific literature.

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